

An In-depth Technical Guide to Mercuric Iodate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Mercuric iodate
CAS No.:	7783-32-6
Cat. No.:	B1603196

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **mercuric iodate**, $\text{Hg}(\text{IO}_3)_2$, detailing its chemical structure, properties, synthesis, and toxicological profile. The information is intended for researchers, scientists, and professionals in drug development who require a technical understanding of this inorganic mercury compound.

Chemical Formula and Structure

Mercuric iodate, also known as mercury(II) iodate, is an inorganic compound with the chemical formula $\text{Hg}(\text{IO}_3)_2$ or HgI_2O_6 .^[1] It is a white, powdered solid.^{[1][2]}

Recent research has shown that **mercuric iodate** is dimorphous, meaning it crystallizes in two different forms, designated as α - and β - $\text{Hg}(\text{IO}_3)_2$. While the α -modification has been identified through powder data, the crystal structure of the β -modification has been determined from single-crystal X-ray data.^[3]

The β - $\text{Hg}(\text{IO}_3)_2$ structure belongs to the monoclinic space group $P2_1$ with the following lattice parameters: $a = 5.7818(9) \text{ \AA}$, $b = 5.6077(10) \text{ \AA}$, $c = 8.9849(12) \text{ \AA}$, and $\beta = 102.890(2)^\circ$. Its structure is composed of trigonal pyramidal IO_3 groups and distorted $[\text{HgO}_3]$ polyhedra. These

polyhedra form infinite zig-zag chains that are interconnected by the iodate groups to create layers.[3]

Physicochemical and Toxicological Properties

Mercuric iodate is a dense, inorganic salt with limited solubility in water. Key quantitative data and toxicological information are summarized in the tables below.

Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	Hg(IO ₃) ₂	[1]
Molecular Weight	550.40 g/mol	[1]
Appearance	White powder	[1][2]
CAS Number	7783-32-6	[1]
Decomposition	Decomposes around 500°C	[3]

Toxicological Data

Mercuric iodate is classified as a highly toxic substance. Exposure through ingestion, inhalation, or skin contact can be fatal.[1][2] It is a known neurotoxin, nephrotoxin, and reproductive toxin.[1]

Parameter	Description	Reference
GHS Classification	Acute Toxicity (Oral, Dermal, Inhalation) - Category 1/2; Specific Target Organ Toxicity (Repeated Exposure)	[1]
Target Organs	Nerves, Kidneys, Gastrointestinal Tract	[1][2]
PEL (OSHA)	0.1 mg/m ³ (as Hg)	[1]
IDLH (NIOSH)	10.0 mg/m ³ (as Hg)	[1]
TLV (ACGIH)	0.025 mg/m ³ (as Hg)	[2]

Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis and analysis of **mercuric iodate** are not widely available in published literature. The following sections describe the general methods reported for its preparation and the analytical principles that can be applied for its characterization.

Synthesis of Mercuric Iodate Polymorphs

α -Modification (Precipitation Method): The α -form of **mercuric iodate** can be prepared by the precipitation reaction of a slightly acidified mercury(II) nitrate ($\text{Hg}(\text{NO}_3)_2$) solution with an excess of an aqueous iodic acid (HIO_3) solution.[3]

- Reaction: $\text{Hg}(\text{NO}_3)_2(\text{aq}) + 2\text{HIO}_3(\text{aq}) \rightarrow \text{Hg}(\text{IO}_3)_2(\text{s}) + 2\text{HNO}_3(\text{aq})$

β -Modification (Hydrothermal Treatment): Single crystals of the β -modification have been grown via the hydrothermal treatment of the polycrystalline α -form precipitate. This process involves heating the α -form in an aqueous solution at 220°C for approximately 10 days.[3]

Analytical Methods

Specific analytical protocols for the quantitative determination of **mercuric iodate** are not well-documented. However, established methods for the analysis of mercury(II) and iodate ions can

be adapted.

- **Mercury(II) Determination:** Indirect complexometric titration is a suitable method. This involves adding an excess of a chelating agent like EDTA to a solution containing the dissolved sample. The unreacted EDTA is then back-titrated with a standard zinc sulfate solution. Subsequently, a masking agent such as potassium iodide is added to selectively decompose the Hg-EDTA complex, and the released EDTA is titrated again to determine the mercury content.
- **Iodate Determination:** An indirect spectrophotometric method can be employed. This method is based on the reaction of iodate with excess iodide in an acidic solution to produce triiodide (I_3^-), which can be quantified by measuring its absorbance at 352 nm.

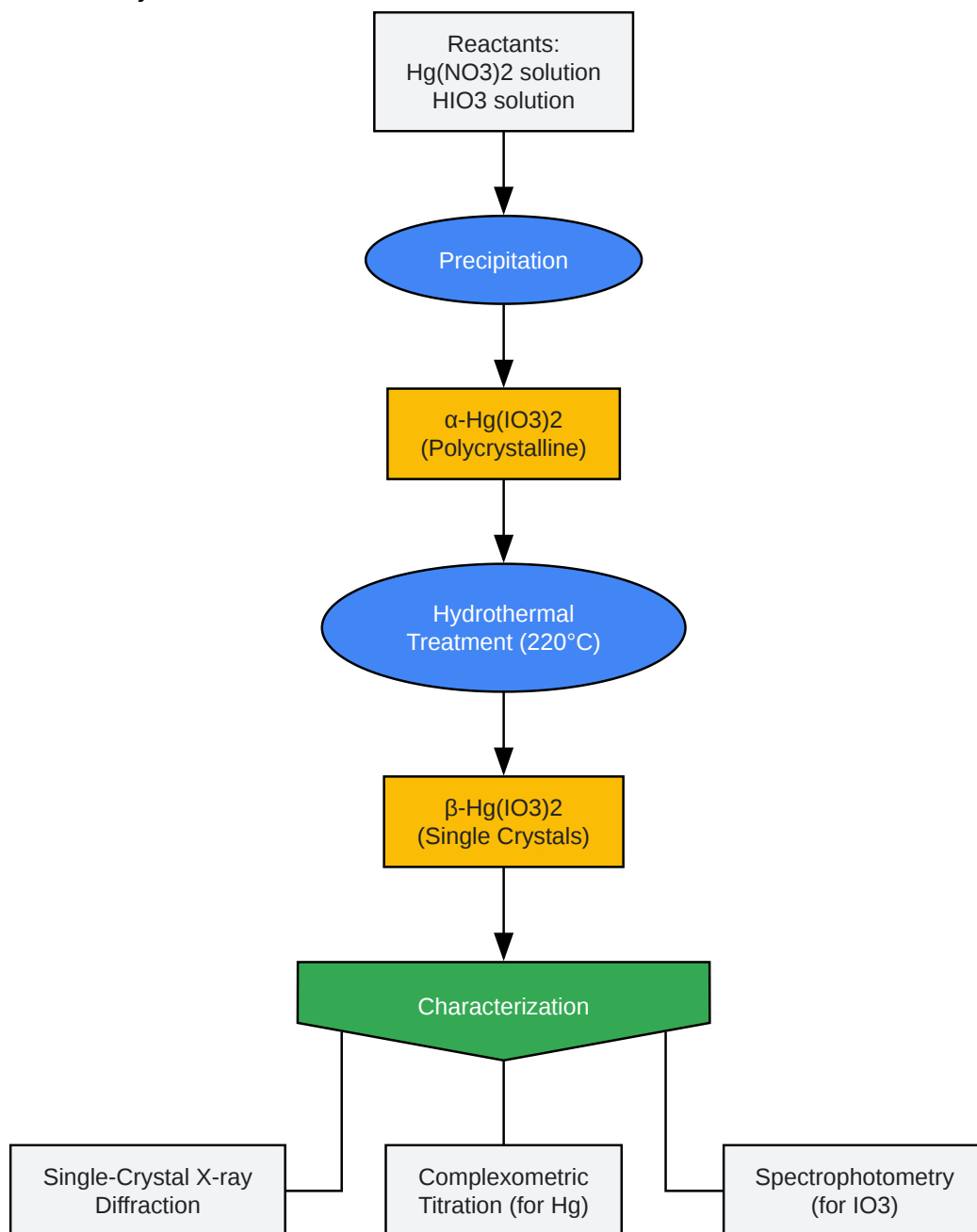
Biological Interactions and Signaling Pathways

Specific studies detailing the molecular interactions and signaling pathways directly affected by **mercuric iodate** are scarce. The toxicological effects are understood based on the broader knowledge of inorganic mercury(II) compounds.

The primary mechanism of mercury toxicity involves its high affinity for sulfhydryl (-SH) groups in proteins and enzymes. This interaction can lead to enzyme inhibition and the disruption of cellular functions. The general toxicological pathway for inorganic mercury involves cellular uptake, interaction with critical biomolecules, induction of oxidative stress, and ultimately, cell death, particularly in target organs like the kidneys and the nervous system.

The following diagram illustrates a generalized workflow for the synthesis and characterization of **mercuric iodate** based on the available literature.

Synthesis and Characterization Workflow for Mercuric Iodate

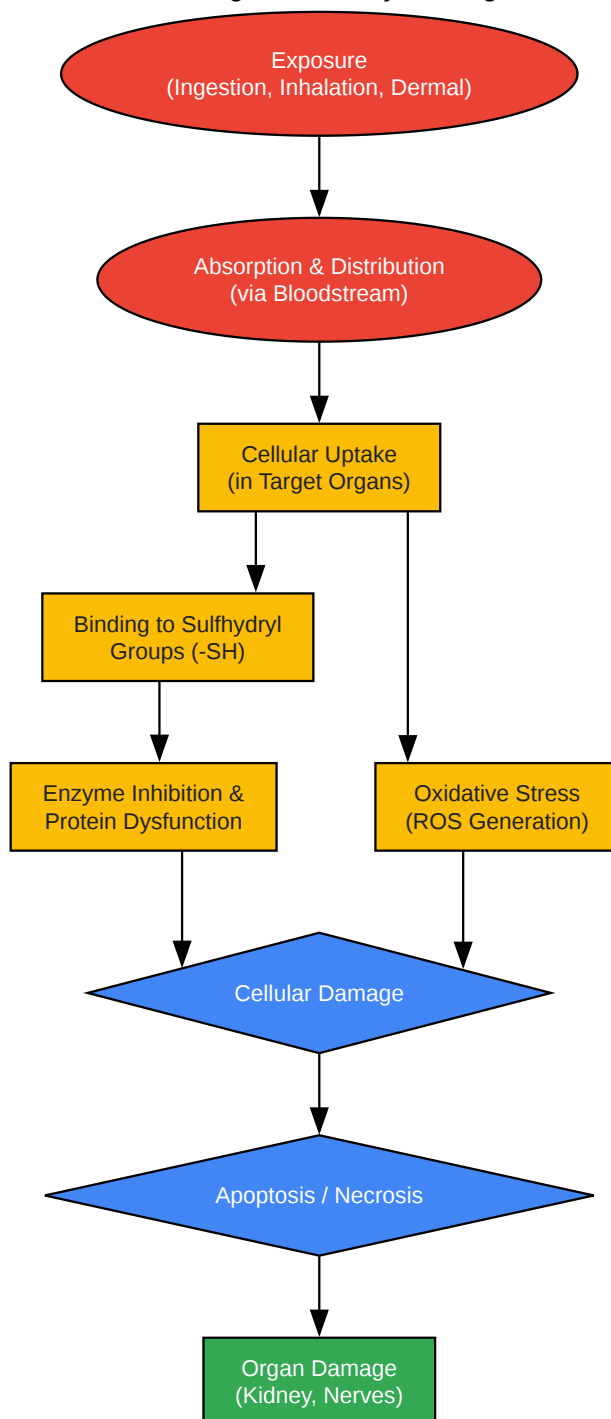


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Caption: Workflow for **mercuric iodate** synthesis and analysis.

The following diagram illustrates the generalized toxicological pathway of inorganic mercury compounds, which is applicable to **mercuric iodate**.

Generalized Toxicological Pathway of Inorganic Mercury



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Caption: Generalized mechanism of inorganic mercury toxicity.

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